

# Application Notes and Protocols: Preparation of Standard Solutions of Reactive Yellow 25

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## Compound of Interest

Compound Name: Reactive yellow 25

Cat. No.: B15557121

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Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a comprehensive guide to the preparation of standard solutions of **Reactive Yellow 25**. It includes key chemical and physical properties, a detailed protocol for preparing stock and working solutions, and recommendations for storage and handling. These standard solutions are suitable for a variety of research applications, including the development of analytical methods, wastewater treatment studies, and textile dyeing research.

## Physicochemical Properties of Reactive Yellow 25

**Reactive Yellow 25** is a monoazo reactive dye known for its brilliant yellow shade.<sup>[1]</sup> It is primarily used for dyeing and printing on cellulosic fibers such as cotton and viscose.<sup>[1][2]</sup> The key quantitative data for this compound are summarized below.

Property	Value	Reference(s)
Appearance	Light yellow uniform powder	[1][2]
Molecular Formula	C <sub>26</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>7</sub> Na <sub>3</sub> O <sub>10</sub> S <sub>2</sub>	[1]
Molecular Weight	788.44 g/mol	[1][3]
CAS Registry Number	12226-52-7 / 72139-14-1	[1]
Solubility in Water (25°C)	> 100 g/L	[1][2]

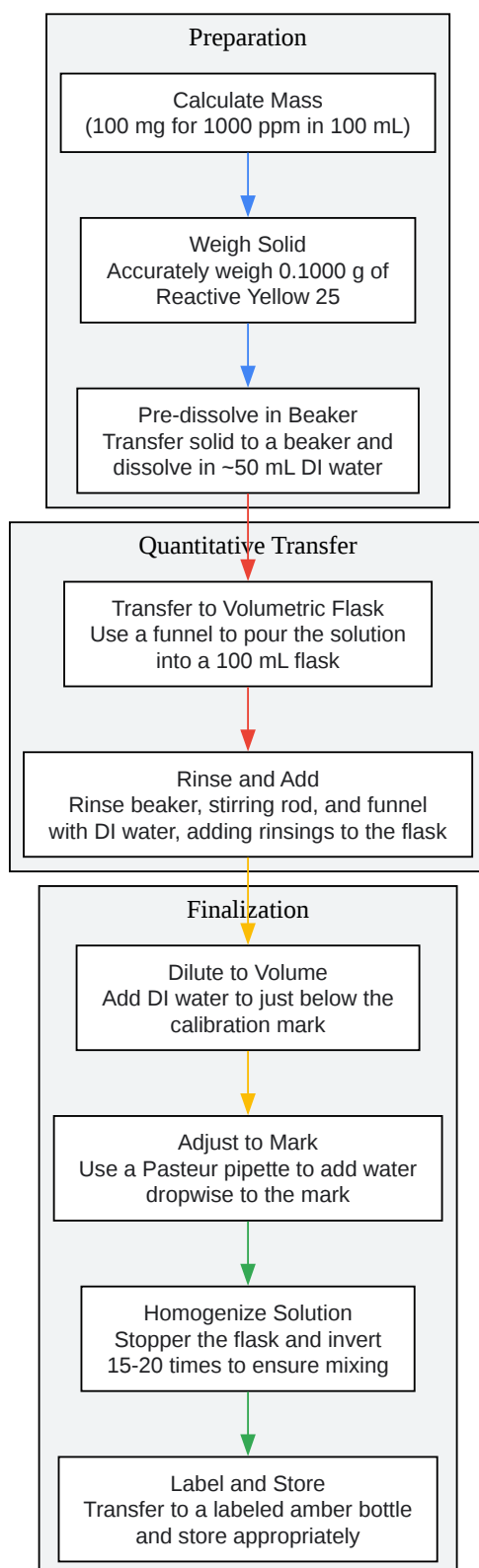
# Experimental Protocol: Preparation of a 1000 ppm Standard Stock Solution

This protocol details the steps for preparing a 1000 parts per million (ppm) standard stock solution of **Reactive Yellow 25**. This stock solution can then be used to prepare more dilute working standards.

## 2.1 Materials and Equipment

- **Reactive Yellow 25** powder (analytical grade)
- Deionized or distilled water
- Analytical balance (readable to 0.1 mg)
- 100 mL volumetric flask (Class A)
- Weighing boat or paper
- Spatula
- Beaker (100 mL)
- Glass stirring rod
- Funnel
- Wash bottle with deionized water
- Pasteur pipette
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

## 2.2 Workflow for Standard Solution Preparation



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Caption: Workflow for preparing a standard solution from a solid reagent.

## 2.3 Step-by-Step Procedure

- Calculation: To prepare 100 mL of a 1000 ppm (1000 mg/L) solution, calculate the required mass of **Reactive Yellow 25**:
  - $\text{Mass (mg)} = \text{Concentration (mg/L)} \times \text{Volume (L)}$
  - $\text{Mass (mg)} = 1000 \text{ mg/L} \times 0.1 \text{ L} = 100 \text{ mg}$
  - Therefore, 0.1000 g of the solid is required.
- Weighing: Place a weighing boat on the analytical balance and tare it. Carefully weigh out exactly 0.1000 g of **Reactive Yellow 25** powder. Record the exact mass.
- Dissolution: Transfer the weighed powder into a 100 mL beaker. Add approximately 50 mL of deionized water and stir with a glass rod until the solid is completely dissolved. The high solubility of **Reactive Yellow 25** (>100 g/L) ensures it will dissolve readily.<sup>[1][2]</sup>
- Quantitative Transfer: Place a funnel into the neck of a 100 mL Class A volumetric flask. Carefully pour the dissolved dye solution from the beaker into the flask.
- Rinsing: Rinse the beaker with a small amount of deionized water and transfer the rinsings into the volumetric flask through the funnel. Repeat this process at least three times. Also, rinse the stirring rod and the funnel, ensuring all rinsings are collected in the flask. This step is critical for ensuring the accuracy of the standard solution.
- Dilution to Volume: Add deionized water to the volumetric flask until the liquid level is just below the calibration mark on the neck.
- Final Adjustment: Using a Pasteur pipette, carefully add deionized water dropwise until the bottom of the meniscus is exactly on the calibration mark.
- Homogenization: Stopper the volumetric flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and the concentration is uniform.

## Preparation of Working Solutions

Working solutions of lower concentrations can be prepared by diluting the 1000 ppm stock solution using the following formula:

$$C_1V_1 = C_2V_2$$

Where:

- $C_1$  = Concentration of the stock solution (1000 ppm)
- $V_1$  = Volume of the stock solution to be diluted
- $C_2$  = Desired concentration of the working solution
- $V_2$  = Final volume of the working solution

Example: Preparing 50 mL of a 10 ppm working solution.

- Calculate the required volume of the stock solution ( $V_1$ ):
  - $(1000 \text{ ppm}) \times V_1 = (10 \text{ ppm}) \times (50 \text{ mL})$
  - $V_1 = (10 \times 50) / 1000 = 0.5 \text{ mL}$
- Using a calibrated pipette, transfer 0.5 mL of the 1000 ppm stock solution into a 50 mL volumetric flask.
- Dilute to the calibration mark with deionized water, stopper, and mix thoroughly.

## Storage and Stability

- **Storage:** Store the stock solution in a well-sealed amber glass bottle to protect it from light. While specific stability data for **Reactive Yellow 25** solutions is not readily available in the provided search results, it is generally recommended to store stock solutions at 4°C to minimize degradation.
- **Stability:** The stability of reactive dye solutions can be affected by factors such as pH, temperature, and exposure to light.<sup>[4]</sup> It is advisable to prepare fresh working solutions daily from the stock solution. The stock solution should be monitored for any change in color or

precipitation, and a fresh stock should be prepared periodically (e.g., monthly) or as determined by internal validation procedures.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Reactive yellow 25 TDS|Reactive yellow 25 from Chinese supplier and producer - REACTIVE YELLOW DYES - Enoch dye [enochdye.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. scribd.com [scribd.com]
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